

Menthyl valerate CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Menthyl valerate*

Cat. No.: *B13807449*

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An In-depth Technical Guide to **Menthyl Valerate**

Introduction

Menthyl valerate, also known as menthyl isovalerate or by the trade name Validol, is the menthyl ester of isovaleric acid.^{[1][2]} It is an organic compound recognized for its characteristic menthol aroma and a mild, sweet, fruity taste.^{[3][4]} This compound is found naturally in plants such as peppermint and orange mint.^[3] In various regions, particularly in Eastern Europe, it is utilized as an anxiolytic and sedative.^[1] Beyond its pharmaceutical applications, **menthyl valerate** serves as a flavoring and fragrance agent in the food, cosmetic, and personal care industries.^{[5][6]} This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, analytical methods, and key applications for researchers and drug development professionals.

Chemical Identity and Synonyms

Menthyl valerate is classified as a menthane monoterpenoid.^[3] Its chemical structure is based on a p-menthane backbone, which consists of a cyclohexane ring with a methyl group and a (2-methyl)-propyl group.^[3] The compound's identity is defined by several identifiers, with the CAS Number being the most critical for database searches and regulatory purposes.

Identifier Type	Value
Primary CAS Number	89-47-4 [7] [8] [9]
Alternate CAS Numbers	16409-46-4 (for L-Menthyl isovalerate) [4] [10] , 64129-94-8 [11]
IUPAC Name	5-methyl-2-(propan-2-yl)cyclohexyl pentanoate [3]
Synonyms	Menthyl isovalerate, Validol, Menthyl pentanoate, Isovaleric acid p-menth-3-yl ester, (5-methyl-2-propan-2-yl)cyclohexyl) pentanoate [7] [8] [12] [13]
Molecular Formula	C ₁₅ H ₂₈ O ₂ [7] [11] [12]
Molecular Weight	240.38 g/mol [7] [12]

Physicochemical Properties

Menthyl valerate is a colorless to pale yellow, clear liquid with an odor reminiscent of menthol and valerian.[\[7\]](#)[\[8\]](#) It is characterized by a cooling and faintly bitter taste.[\[7\]](#) Its properties make it suitable for a range of applications, particularly where solubility in non-aqueous media is required.

Property	Value
Appearance	Colorless to pale yellow clear liquid ^[8]
Density	0.903 - 0.909 g/mL at 25 °C ^{[4][8]}
Boiling Point	261.0 °C at 760 mmHg ^[8] ; 126.0 °C at 10 mmHg ^[8]
Refractive Index	1.445 - 1.451 at 20 °C ^[8]
Vapor Pressure	0.004 mmHg at 25 °C ^[8]
Flash Point	> 93.33 °C (> 200 °F) ^[8]
Solubility	Practically insoluble in water; freely soluble in alcohol, chloroform, ether, and oils ^{[3][7]}

Experimental Protocols

Synthesis of Menthyl Valerate via Fischer Esterification

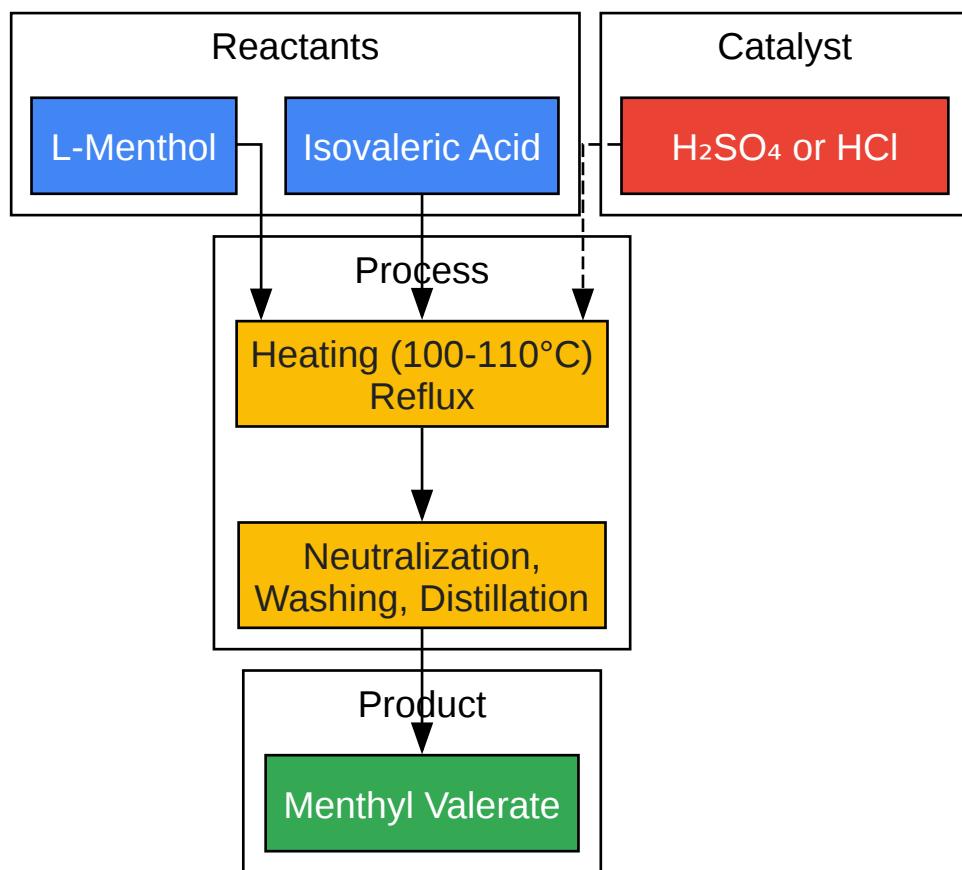
The most common industrial method for synthesizing **menthyl valerate** is the direct esterification of menthol with isovaleric acid.^{[14][15]} This acid-catalyzed reaction is a well-established method for producing esters.

Methodology:

- Reactant Preparation: A mixture of L-menthol and isovaleric acid is prepared.
- Catalyst Addition: A catalytic amount of a strong acid, such as concentrated sulfuric acid (H_2SO_4) or hydrochloric acid (HCl), is added to the mixture.^{[4][16]}
- Reaction Conditions: The reaction mixture is heated to a temperature between 100 °C and 110 °C.^{[4][16]} The reaction is typically carried out under reflux to prevent the loss of volatile reactants and products.
- Reaction Time: The process can take up to 48 hours to achieve moderate yields of approximately 75%.^[6]

- Work-up and Purification: Following the reaction, the mixture is cooled. The product is then subjected to neutralization and washing steps to remove the acid catalyst and any unreacted starting materials, which may generate wastewater.[\[6\]](#) Further purification can be achieved through distillation.

A more modern approach involves microwave-assisted synthesis, which can significantly reduce reaction times and improve yields.[\[6\]](#)



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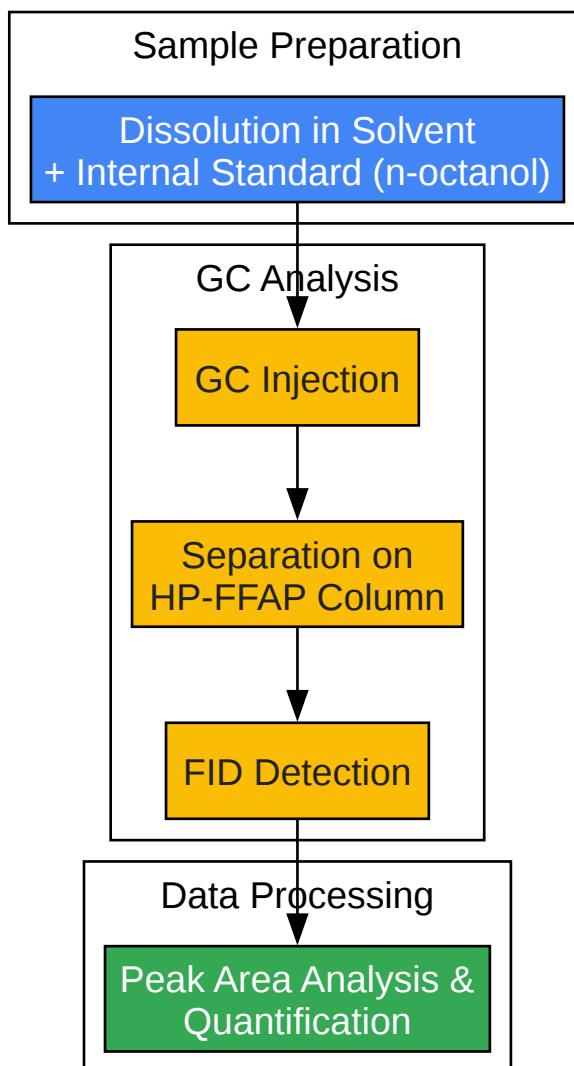
Caption: Synthesis workflow for **Menthyl Valerate** via Fischer Esterification.

Analytical Protocol: Gas Chromatography (GC)

A validated gas chromatography method with flame-ionization detection (GC-FID) is used for the quantitative determination of **menthyl valerate**, particularly in pharmaceutical dosage forms like Validol tablets.[\[2\]](#)

Methodology:

- Sample Preparation: The sample containing **menthyl valerate** is dissolved in a suitable solvent. An internal standard, such as n-octanol, is added for accurate quantification.[2]
- GC System: A gas chromatograph equipped with a flame-ionization detector (FID) is used.
- Column: The separation is achieved on a HP-FFAP (nitroterephthalic acid modified polyethylene glycol) fused silica capillary column (30 m length x 0.53 mm internal diameter with a 1 μ m stationary film thickness).[2]
- Injection: A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
- Separation: The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through the column. The separation of components is based on their differential partitioning between the mobile gas phase and the stationary liquid phase.
- Detection: As **menthyl valerate** and the internal standard elute from the column, they are detected by the FID.
- Quantification: The concentration of **menthyl valerate** is determined by comparing the peak area of the analyte to that of the internal standard against a calibration curve. The method has established linearity in the range of 1.152 to 5.762 mg/mL for menthyl isovalerate, with a limit of detection (LOD) of 0.5 mg/mL.[2]



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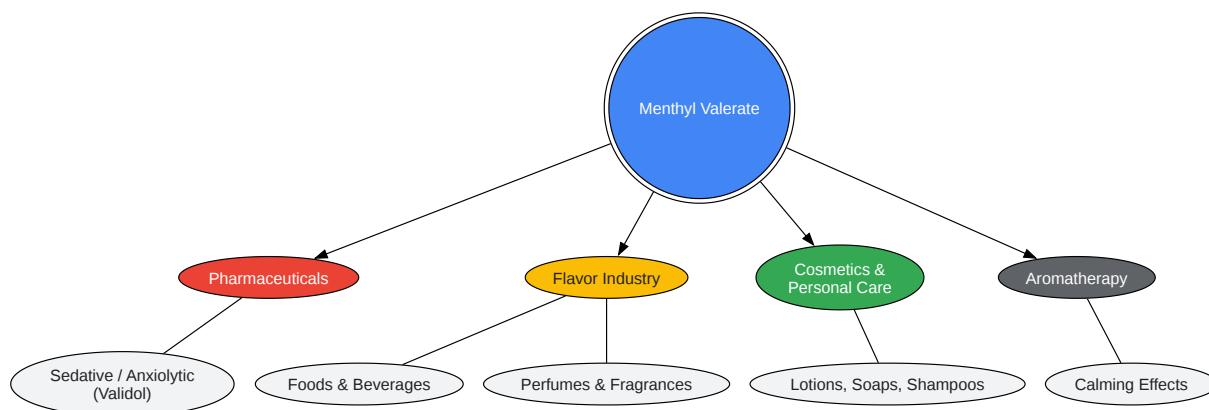
Caption: Analytical workflow for **Menthyl Valerate** using Gas Chromatography.

Applications in Research and Drug Development

Menthyl valerate's biological activity is primarily as a sedative and anxiolytic, which slows down brain function to induce relaxation and relieve stress.[3] Its applications span several industries.

- Pharmaceuticals: It is the active ingredient in Validol, a medication used to manage anxiety and neurocirculatory dystonia.[1][6] Its calming effects are leveraged in various sedative preparations.[7]

- Flavor and Fragrance: Due to its minty and fruity aroma, it is used as a flavoring agent in foods and beverages and as a fragrance component in perfumes, deodorants, and air fresheners.[5][17]
- Cosmetics and Personal Care: The cooling and refreshing properties of **menthyl valerate** make it a common ingredient in lotions, creams, soaps, and shampoos.[5]
- Aromatherapy: It is used in aromatherapy for its soothing and calming benefits.[5][6]



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Caption: Key applications of **Menthyl Valerate** across various industries.

Safety and Toxicology

Menthyl valerate is considered to have low toxicity upon ingestion and skin contact.[4]

However, it is classified as a skin and eye irritant and may cause respiratory irritation.[10][18]

According to the Globally Harmonized System (GHS), it carries warning labels for these effects. [18] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that there is "no safety concern at current levels of intake when used as a flavouring agent". [18] Standard safety precautions, such as wearing protective gloves and goggles and ensuring adequate ventilation, should be followed when handling the compound. [5]

Conclusion

Menthyl valerate is a versatile monoterpenoid ester with significant applications in the pharmaceutical, food, and cosmetic industries. Its well-defined physicochemical properties and established synthesis and analytical protocols make it a compound of continued interest for researchers and developers. Its primary role as a sedative and its favorable safety profile as a flavoring agent underscore its importance in both clinical and commercial products.

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- To cite this document: BenchChem. [Menthyl valerate CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13807449#menthyl-valerate-cas-number-and-synonyms\]](https://www.benchchem.com/product/b13807449#menthyl-valerate-cas-number-and-synonyms)

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